

An In-depth Technical Guide to 2-Chloroanthracene-¹³C₆

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloroanthracene-13C6

Cat. No.: B15556652

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Chloroanthracene-¹³C₆, a stable isotope-labeled compound crucial for quantitative analytical studies. The document details its chemical and physical properties, provides a representative analytical workflow for its use as an internal standard, and discusses the toxicological relevance of the unlabeled parent compound, 2-chloroanthracene, including its metabolic activation and genotoxic potential.

Chemical and Physical Properties

2-Chloroanthracene-¹³C₆ is the ¹³C-labeled version of 2-chloroanthracene. While specific experimental data for the labeled compound is limited, the physicochemical properties of the unlabeled analogue provide a reliable reference.

Property	Value
CAS Number	2742214-71-5 (for 2-Chloroanthracene- ¹³ C ₆)
17135-78-3 (for unlabeled 2-Chloroanthracene) [1] [2] [3] [4]	
Molecular Formula	C ₈ ¹³ C ₆ H ₉ Cl
Molecular Weight	218.63 g/mol (for ¹³ C ₆ labeled)
212.67 g/mol (for unlabeled) [1] [2] [4]	
Appearance	White to light yellow powder or crystals
Melting Point	221-223 °C (for unlabeled) [5]
Boiling Point	370.1 °C at 760 mmHg (for unlabeled)
Solubility	Insoluble in water; soluble in hot benzene, nitrobenzene, and concentrated sulfuric acid.

Mass Spectrometry Data (Unlabeled 2-Chloroanthracene)

The following table summarizes the major ions observed in the electron ionization mass spectrum of unlabeled 2-chloroanthracene, as sourced from the NIST Mass Spectrometry Data Center. This data is essential for developing selected ion monitoring (SIM) or multiple reaction monitoring (MRM) methods in GC-MS analysis.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Putative Fragment
212	100.0	[M] ⁺
214	32.0	[M+2] ⁺ (³⁷ Cl isotope)
176	25.0	[M-HCl] ⁺
177	15.0	[M-Cl] ⁺
88	12.0	

Data sourced from the NIST WebBook for Anthracene, 2-chloro-.[\[1\]](#)

Synthesis of 2-Chloroanthracene- $^{13}\text{C}_6$

A validated, step-by-step synthesis protocol for 2-Chloroanthracene- $^{13}\text{C}_6$ is not readily available in published literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles and known syntheses of related compounds, such as 2-chloroanthraquinone[\[6\]](#). The key would be the introduction of the $^{13}\text{C}_6$ -labeled ring at an early stage.

A potential synthetic pathway could involve the Friedel-Crafts acylation of a $^{13}\text{C}_6$ -labeled benzene with phthalic anhydride to form a labeled benzoylbenzoic acid derivative. Subsequent cyclization, reduction, and chlorination steps would lead to the desired product.

Experimental Protocols

Quantitative Analysis of Polycyclic Aromatic Hydrocarbons (PAHs) in Environmental Samples using 2-Chloroanthracene- $^{13}\text{C}_6$ as an Internal Standard by GC-MS

This protocol provides a general framework for the analysis of PAHs in water samples using an isotope dilution method with 2-Chloroanthracene- $^{13}\text{C}_6$ as an internal standard.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

I. Sample Preparation and Extraction

- **Sample Collection:** Collect water samples in amber glass bottles with Teflon-lined caps.
- **pH Adjustment:** Ensure the sample pH is between 6 and 10. Adjust with a saturated KOH solution or phosphoric acid if necessary.[\[10\]](#)
- **Spiking with Internal Standard:** Spike a known volume of the water sample (e.g., 1 L) with a precise amount of 2-Chloroanthracene- $^{13}\text{C}_6$ solution in a suitable solvent (e.g., acetone or methanol).
- **Liquid-Liquid Extraction:**

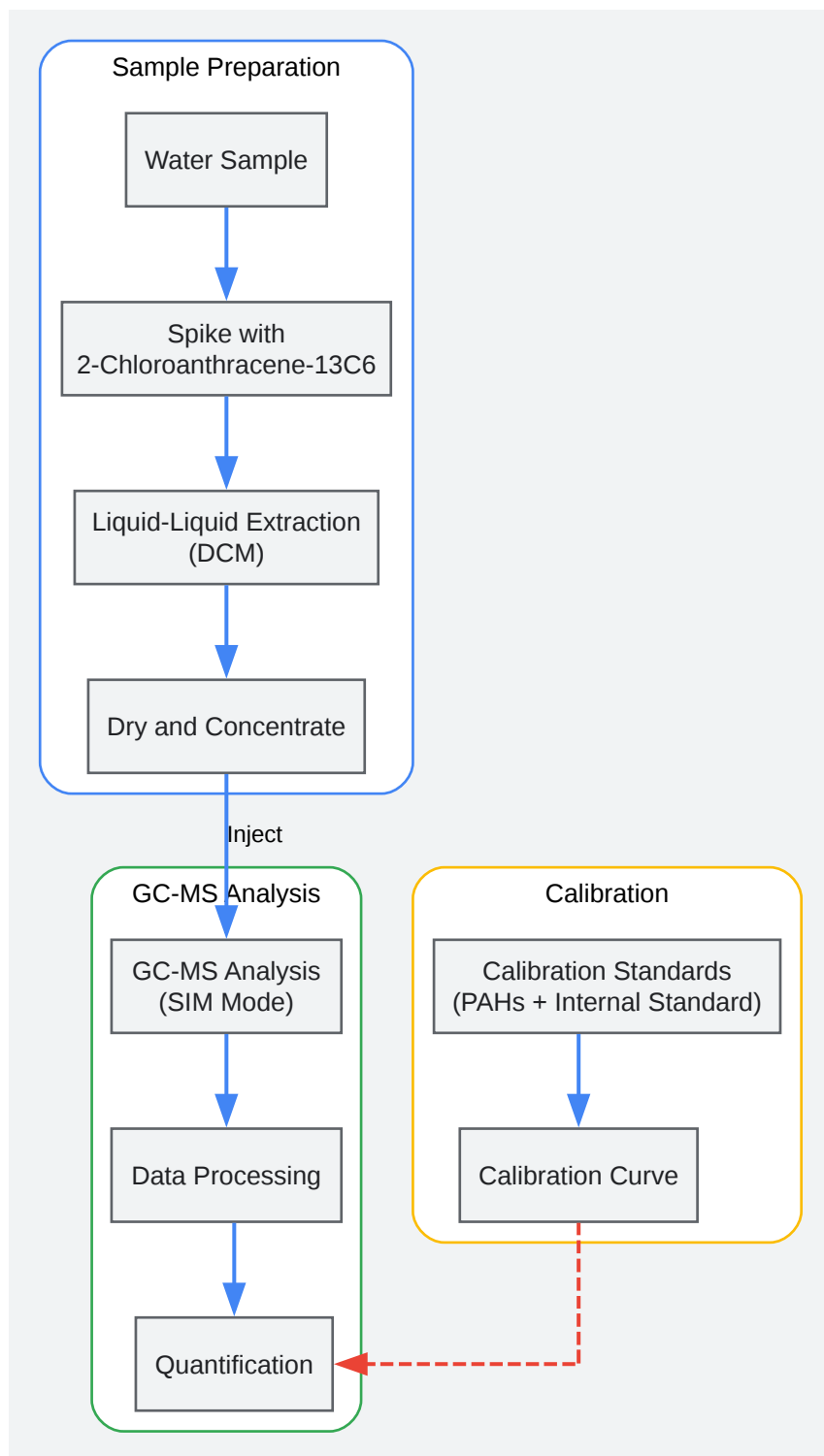
- Transfer the spiked sample to a separatory funnel.
- Add an appropriate volume of dichloromethane (DCM).
- Shake vigorously for 1-2 minutes, venting frequently.^[10]
- Allow the layers to separate and collect the organic (DCM) layer.
- Repeat the extraction two more times with fresh DCM.
- Combine the organic extracts.
- Drying and Concentration:
 - Dry the combined extract by passing it through a column of anhydrous sodium sulfate.
 - Concentrate the extract to a small volume (e.g., 1 mL) using a gentle stream of nitrogen.

II. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Column: A non-polar capillary column suitable for PAH analysis (e.g., a DB-5ms or equivalent).
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 300°C at a rate of 10°C/minute.
 - Hold at 300°C for 10 minutes.
- Injector: Splitless mode at 280°C.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM) or Full Scan.
- Monitor characteristic ions for the target PAHs and the internal standard (m/z 212 and 214 for unlabeled 2-chloroanthracene; for the labeled standard, the corresponding ions would be shifted by +6 Da).
- Quantification: The concentration of each target PAH is determined by comparing its peak area to the peak area of the 2-Chloroanthracene- $^{13}\text{C}_6$ internal standard, using a calibration curve prepared with known concentrations of the target PAHs and the internal standard.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for PAH analysis using an internal standard.

Toxicological Profile of 2-Chloroanthracene

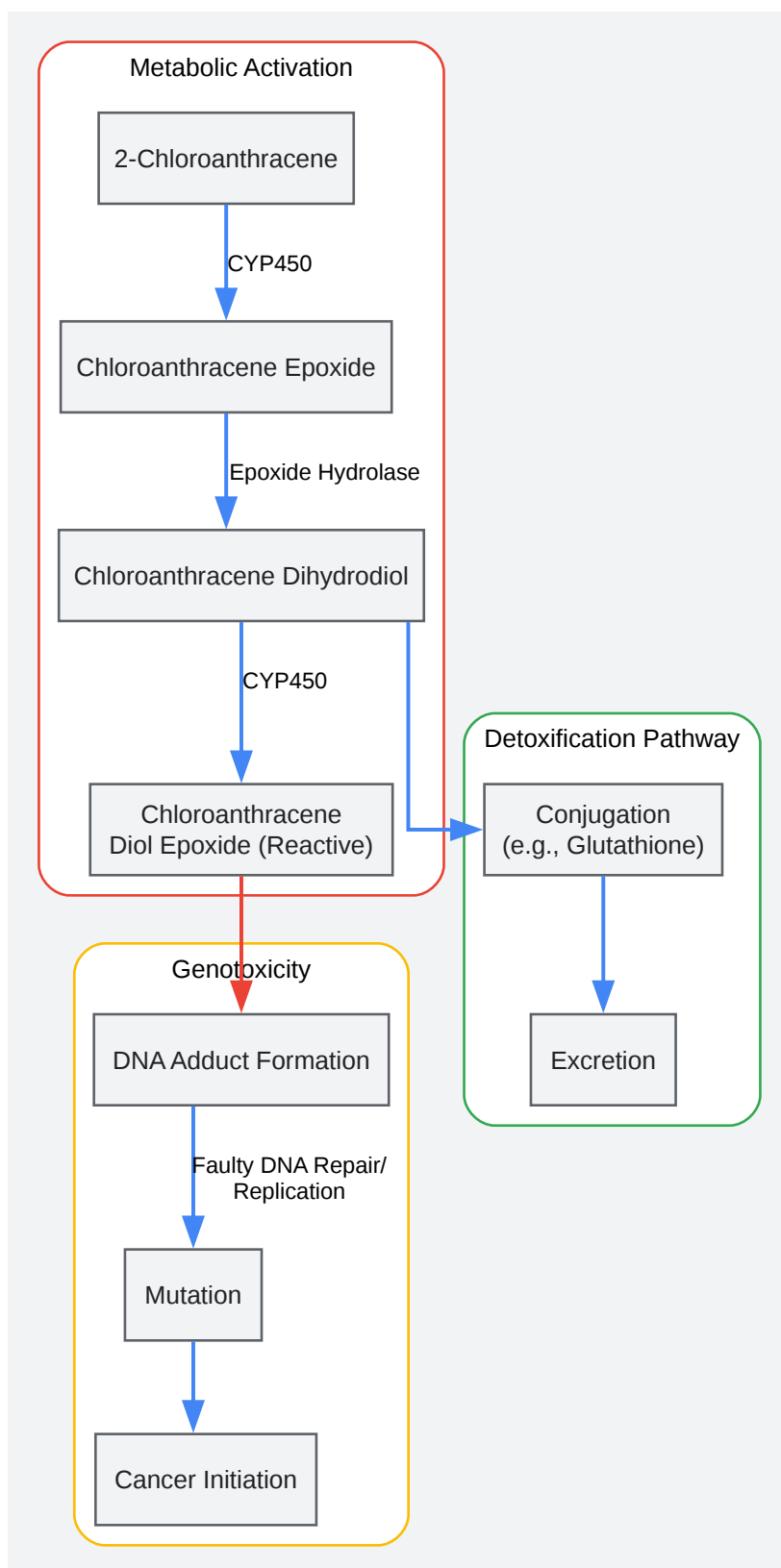
While 2-Chloroanthracene- $^{13}\text{C}_6$ is used in controlled laboratory settings, the toxicological properties of its unlabeled counterpart are of significant environmental and health concern. Chlorinated PAHs (Cl-PAHs) can be formed as byproducts of water disinfection and combustion processes.[\[12\]](#)

Genotoxicity and Metabolic Activation

Like many PAHs, the toxicity of 2-chloroanthracene is linked to its metabolic activation into reactive intermediates that can bind to cellular macromolecules, including DNA. Studies have shown that some chlorinated PAHs can exhibit greater mutagenicity and dioxin-like toxicity than their parent compounds.[\[12\]](#)[\[13\]](#) The presence of the chlorine atom can influence the metabolic pathways and the reactivity of the resulting metabolites.

The general pathway for PAH-induced genotoxicity involves:

- **Metabolic Activation:** The parent PAH is metabolized by cytochrome P450 enzymes to form epoxides. These are further converted by epoxide hydrolase to dihydrodiols. A second epoxidation step can then generate highly reactive diol epoxides.
- **DNA Adduct Formation:** These electrophilic diol epoxides can covalently bind to nucleophilic sites on DNA bases (primarily guanine and adenine), forming bulky DNA adducts.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- **Mutagenesis and Carcinogenesis:** If not repaired by the cell's DNA repair machinery, these adducts can lead to mutations during DNA replication, which can initiate the process of carcinogenesis.



[Click to download full resolution via product page](#)

Caption: Metabolic activation and genotoxicity pathway of 2-Chloroanthracene.

Conclusion

2-Chloroanthracene- $^{13}\text{C}_6$ serves as an indispensable tool for the accurate quantification of PAHs in various matrices. Its use in isotope dilution mass spectrometry methods provides high precision and accuracy by correcting for sample loss during preparation and analysis.

Understanding the properties and analytical applications of this labeled compound, as well as the toxicological significance of its unlabeled parent, is crucial for researchers in environmental science, toxicology, and drug development. The provided protocols and pathways offer a foundational guide for the effective use and understanding of 2-Chloroanthracene- $^{13}\text{C}_6$ in scientific research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anthracene, 2-chloro- [webbook.nist.gov]
- 2. Anthracene, 2-chloro- [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. 2-Chloroanthracene | $\text{C}_{14}\text{H}_9\text{Cl}$ | CID 28308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Chloroanthracene | CAS#:17135-78-3 | Chemsrce [chemsrc.com]
- 6. 2-Chloroanthraquinone | 131-09-9 [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. Isotope dilution determination of polycyclic aromatic hydrocarbons in olive pomace oil by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. www2.gov.bc.ca [www2.gov.bc.ca]
- 11. journal.uctm.edu [journal.uctm.edu]
- 12. Chlorinated polycyclic aromatic hydrocarbon - Wikipedia [en.wikipedia.org]
- 13. researchgate.net [researchgate.net]

- [14. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
- [15. Oxidative metabolism of phenanthrene and anthracene by soil pseudomonads. The ring-fission mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [16. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [17. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
- [18. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloroanthracene-¹³C₆]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556652/docs#an-in-depth-technical-guide-to-2-chloroanthracene-c\]](https://www.benchchem.com/product/b15556652/docs#an-in-depth-technical-guide-to-2-chloroanthracene-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check